

Benomyl-d4: Technical Guide to Chemical Identifiers & Analytical Applications

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Compound of Interest

Compound Name: Benomyl-d4(benzimidazole-4,5,6,7-d4)

CAS No.: 1398065-98-9

Cat. No.: B602656

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Executive Summary

Benomyl-d4 (CAS: 1398065-98-9) is the stable isotope-labeled analog of the systemic benzimidazole fungicide Benomyl.^{[1][2]} Labeled with four deuterium atoms on the benzimidazole ring (benzimidazole-4,5,6,7-d4), it serves as a critical Internal Standard (IS) in the quantitative analysis of Benomyl and its primary metabolite, Carbendazim (MBC), via LC-MS/MS.

This compound presents a unique analytical challenge: Benomyl is chemically unstable, rapidly degrading into Carbendazim and n-butyl isocyanate in the presence of moisture or specific organic solvents. Consequently, Benomyl-d4 is not merely a static mass spec standard but a process surrogate that mimics the degradation kinetics of the target analyte during extraction and ionization.

Part 1: Chemical Identity & Specifications^[2]

The following data constitutes the definitive chemical footprint for Benomyl-d4. Researchers must verify these identifiers against Certificates of Analysis (CoA) to ensure isotopic purity (>98% atom D) and chemical purity (>95%).

Core Identifiers Table^{[3][4]}

| Parameter | Specification |
|-------------------|--|
| Chemical Name | Benomyl-d4 |
| Systematic Name | Methyl [1-(butylcarbamoyl)-1H-benzimidazol-2-yl-4,5,6,7-d4]carbamate |
| CAS Number | 1398065-98-9 |
| Molecular Formula | C ₁₄ H ₁₄ D ₄ N ₄ O ₃ |
| Molecular Weight | 294.35 g/mol (vs. 290.32 g/mol for native Benomyl) |
| Isotopic Labeling | d4 on the Benzimidazole ring (Positions 4, 5, 6, [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12] 7) |
| Appearance | White to off-white crystalline solid |
| Solubility | Soluble in DMSO, Methanol (with degradation risk); Insoluble in water |
| Melting Point | >290 °C (Decomposes) |

Structural Representation (SMILES/InChI)

- Canonical SMILES (Native):CCCCNC(=O)N1C2=CC=CC=C2N=C1NC(=O)OC[\[13\]](#)
- Isomeric SMILES (d4-Labeled):CCCCNC(=O)N1C2=C(C(=C(C=C2N=C1NC(=O)OC)[2H])[2H])[2H])[2H]
- InChIKey:RIOXQFHNBCKOKP-UHFFFAOYSA-N (Note: InChIKey often remains identical for isotopes in standard databases; verify specific isotope keys with supplier).

Part 2: Physicochemical Stability & Degradation Mechanism

Understanding the instability of Benomyl-d4 is the single most important factor in its successful application. Unlike stable pesticides (e.g., Atrazine), Benomyl contains a labile butylcarbamoyl urea bridge.

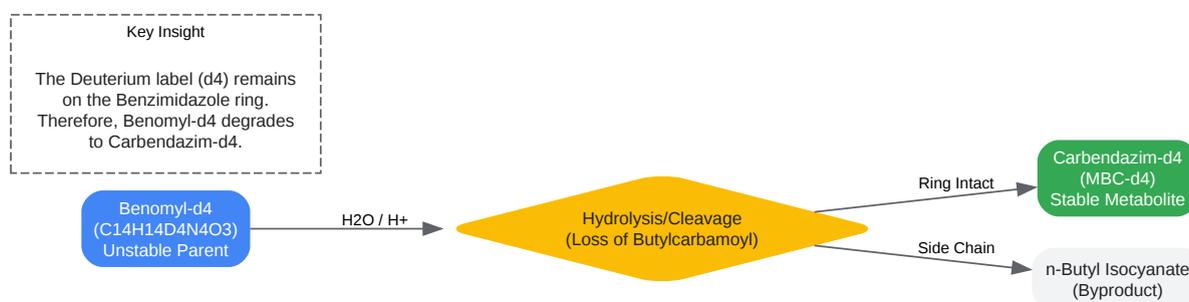
The Degradation Pathway

Upon contact with water, methanol, or elevated temperatures, Benomyl-d4 undergoes cleavage to form Carbendazim-d4 (MBC-d4) and n-Butyl Isocyanate (BIC).

- Reaction Type: Hydrolysis / Elimination
- Half-life: < 1 hour in aqueous solution at pH 7; seconds at low pH.
- Implication: Stock solutions must be prepared in anhydrous DMSO or Acetone and stored at -20°C. Methanolic stocks must be used immediately.

Diagram 1: Benomyl-d4 Degradation Pathway

This diagram illustrates the conversion of the parent IS to its metabolite IS, preserving the deuterium label on the ring.



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Caption: Mechanistic degradation of Benomyl-d4 showing the retention of the isotopic label on the stable Carbendazim metabolite.

Part 3: Analytical Applications (LC-MS/MS)

Benomyl-d4 is primarily used in Residue Analysis under two distinct methodologies:

Method A: "Total Benomyl" (Sum of Benomyl + Carbendazim)

Regulatory bodies (EPA, EFSA) often define the residue definition as "sum of benomyl and carbendazim, expressed as carbendazim."

- Role of Benomyl-d4: It acts as a compensation standard. If the extraction procedure converts 40% of native Benomyl to Carbendazim, it will also convert ~40% of Benomyl-d4 to Carbendazim-d4.
- Quantification: The final signal measured is usually Carbendazim-d4 (m/z 196 → 164) representing the total load.

Method B: Specific Benomyl Determination

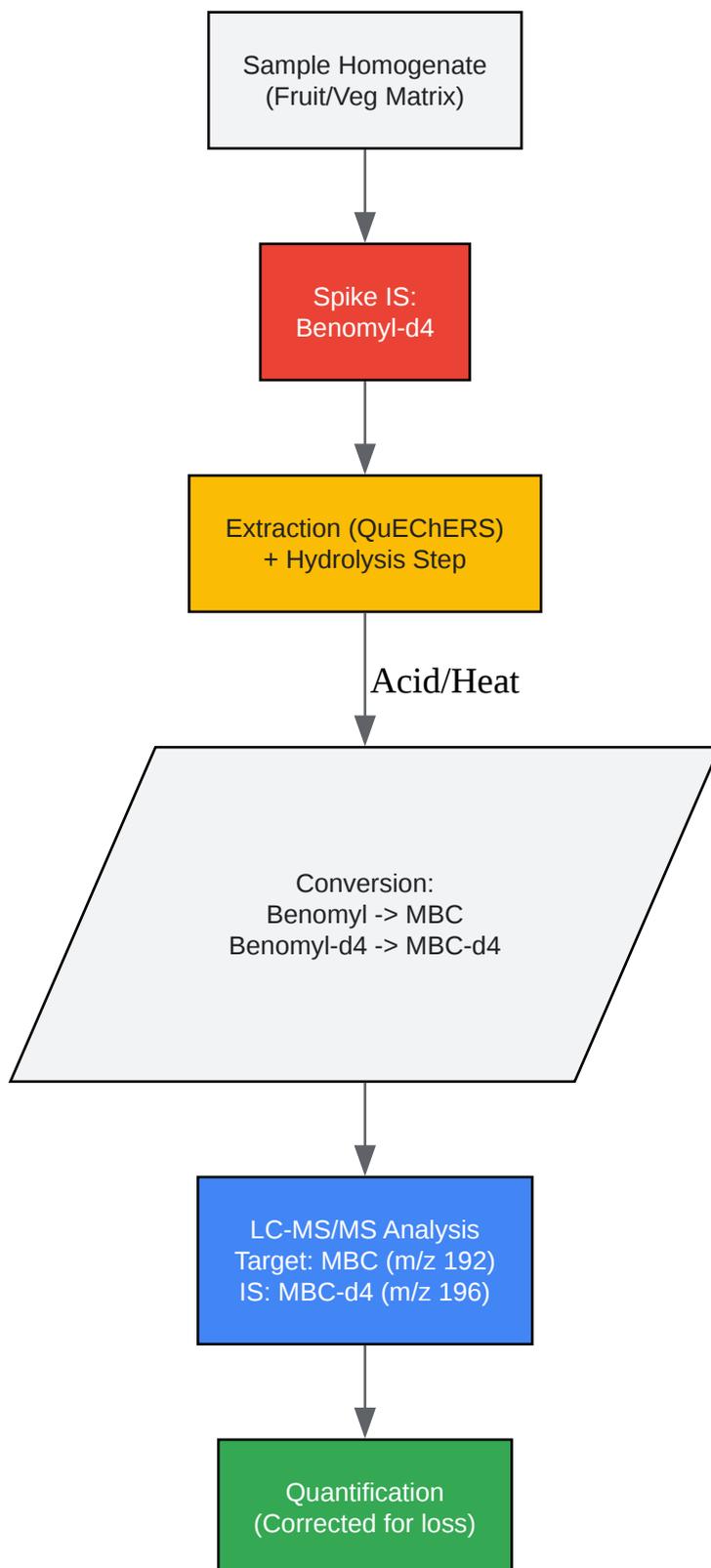
Used when the parent compound must be distinguished (e.g., formulation analysis or dry surface swabs).

- Role of Benomyl-d4: True Internal Standard.
- Critical Protocol: QuEChERS extraction must be modified to avoid water/acid. Use acetonitrile with drying agents (MgSO₄) immediately. Keep temperature < 4°C.

Experimental Protocol: Preparation of Stock Standards

- Solvent: Anhydrous Dimethyl Sulfoxide (DMSO) or Acetone. Avoid Methanol for long-term storage.
- Concentration: 1.0 mg/mL (1000 ppm).
- Storage: -20°C or -80°C in amber glass vials with PTFE-lined caps.
- Stability Window:
 - DMSO Stock (-20°C): 6 Months.
 - Working Std (Acetonitrile): Prepare fresh daily.

Diagram 2: LC-MS/MS Workflow for Total Residue Analysis



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Caption: Analytical workflow utilizing Benomyl-d4 as a surrogate to correct for degradation during sample preparation.

Part 4: Safety & Handling (SDS Summary)

- Hazard Class: Benomyl compounds are suspected mutagens and reproductive toxins.
- GHS Signal: DANGER.[3]
- H-Statements: H340 (May cause genetic defects), H360 (May damage fertility or the unborn child).
- PPE: Double nitrile gloves, N95/P100 respirator, and fume hood usage are mandatory.

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